

Proper Disposal of p-Terphenyl: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p-Terphenyl*

Cat. No.: B122091

[Get Quote](#)

Researchers and scientists handling **p-Terphenyl** must adhere to strict disposal protocols to ensure personnel safety and environmental protection. This guide provides essential, step-by-step procedures for the proper disposal of **p-Terphenyl** in a laboratory setting.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn. This includes, but is not limited to, chemical-resistant gloves, safety goggles or a face shield, and a lab coat.^{[1][2][3]} In situations where dust may be generated, a NIOSH-approved respirator is necessary.^{[2][4]} All handling of **p-Terphenyl** should occur in a well-ventilated area, preferably within a chemical fume hood.^[2]

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **p-Terphenyl** is as follows:

- Waste Collection:
 - Collect waste **p-Terphenyl**, including any contaminated materials, in a designated, properly labeled, and sealed container.^{[2][5]}
 - The container should be clearly marked with the chemical name "**p-Terphenyl**" and appropriate hazard symbols.

- Do not mix **p-Terphenyl** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[5]
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible substances such as strong oxidizing agents.[2][3]
 - Ensure the storage area is secure and accessible only to authorized personnel.
- Professional Disposal:
 - The primary and recommended method of disposal is to contact a licensed professional waste disposal company.[6] Offer surplus and non-recyclable **p-Terphenyl** solutions to a licensed disposal service.[6]
 - An alternative disposal method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[6] This should only be performed by qualified professionals at a licensed facility.
 - Contaminated packaging should be treated as unused product and disposed of following the same procedures.[6]
- Regulatory Compliance:
 - All disposal activities must comply with local, state, and federal regulations.[2][5]
 - It is imperative to consult with your institution's EHS department to ensure adherence to all applicable guidelines and to arrange for the pickup and disposal of the chemical waste.[5]

Accidental Spill Clean-up

In the event of a **p-Terphenyl** spill:

- Evacuate the immediate area and ensure adequate ventilation.[6]
- Wearing appropriate PPE, prevent further leakage or spillage if it is safe to do so.[6]

- Carefully sweep or vacuum the spilled material, avoiding dust generation.[2]
- Place the collected material into a suitable, closed container for disposal.[2]
- Clean the spill area thoroughly.
- Prevent the spilled material from entering drains or the environment.[6]

Quantitative Data Summary

The following table summarizes key quantitative and classification data for **p-Terphenyl**, essential for its proper handling and transportation for disposal.

Identifier	Value
UN Number	3077[6]
Transport Hazard Class	9[6]
Packaging Group	III[6]
Proper Shipping Name	ENVIRONMENTALLY HAZARDOUS SUBSTANCE, SOLID, N.O.S. (p-Terphenyl)[6]
Environmental Hazard	Very toxic to aquatic life[5][6]

p-Terphenyl Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **p-Terphenyl**.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **p-Terphenyl**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. p-Terphenyl: Safety Data Sheet, National Diagnostics [nationaldiagnostics.com]
- 4. CDC - NIOSH Pocket Guide to Chemical Hazards - p-Terphenyl [cdc.gov]
- 5. benchchem.com [benchchem.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [Proper Disposal of p-Terphenyl: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b122091#p-terphenyl-proper-disposal-procedures\]](https://www.benchchem.com/product/b122091#p-terphenyl-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com